

m-PEG8-CH₂COOH safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: m-PEG8-CH₂COOH

Cat. No.: B609303

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An In-depth Technical Guide on the Safety of m-PEG8-CH₂COOH

This technical guide provides comprehensive safety information for **m-PEG8-CH₂COOH** (methoxy(polyethylene glycol) acetic acid), a bifunctional linker commonly utilized in bioconjugation, drug delivery, and proteomics research. The information is compiled for researchers, scientists, and drug development professionals to ensure safe handling and application of this reagent.

Chemical and Physical Properties

m-PEG8-CH₂COOH is a hydrophilic polyethylene glycol (PEG) derivative characterized by a terminal methoxy group and a carboxylic acid group, separated by an 8-unit PEG spacer. This structure imparts aqueous solubility and allows for the covalent attachment to amine-containing molecules.

Table 1: Physicochemical Data for **m-PEG8-CH₂COOH**

Property	Value	Reference
CAS Number	1093647-41-6	[1][2][3]
Molecular Formula	C18H36O10	[2][4]
Molecular Weight	412.48 g/mol	[4]
Appearance	Varies (often a colorless to white solid or viscous oil)	General knowledge
Purity	≥95%	[1][5]
Solubility	Soluble in water, DMSO, DCM, DMF	[2]

Hazard Identification and Safety Precautions

While specific comprehensive toxicological data for **m-PEG8-CH₂COOH** is not readily available, the safety profile is largely inferred from the extensive data on polyethylene glycols (PEGs) in general. PEGs are considered biocompatible and have been approved by the US Food and Drug Administration (FDA) for various applications.[6] However, it is crucial to handle all laboratory chemicals with appropriate caution.

A Safety Data Sheet (SDS) for a similar, though not identical, PEG compound suggests that it is not classified as a hazardous substance or mixture. For related compounds like Mal-PEG8-acid, the GHS classification indicates potential for skin and eye irritation, as well as respiratory tract irritation.[7] Given this, it is prudent to assume that **m-PEG8-CH₂COOH** may present similar mild hazards.

Table 2: GHS Hazard Information (Inferred from related compounds)

Hazard Class	Hazard Category	Hazard Statement
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Compatible chemical-resistant gloves.
- Skin and Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area. A respirator may be necessary if handling large quantities or if dust/aerosols are generated.

Handling and Storage

Proper handling and storage are essential to maintain the chemical integrity of **m-PEG8-CH₂COOH** and to ensure the safety of laboratory personnel.

Table 3: Handling and Storage Guidelines

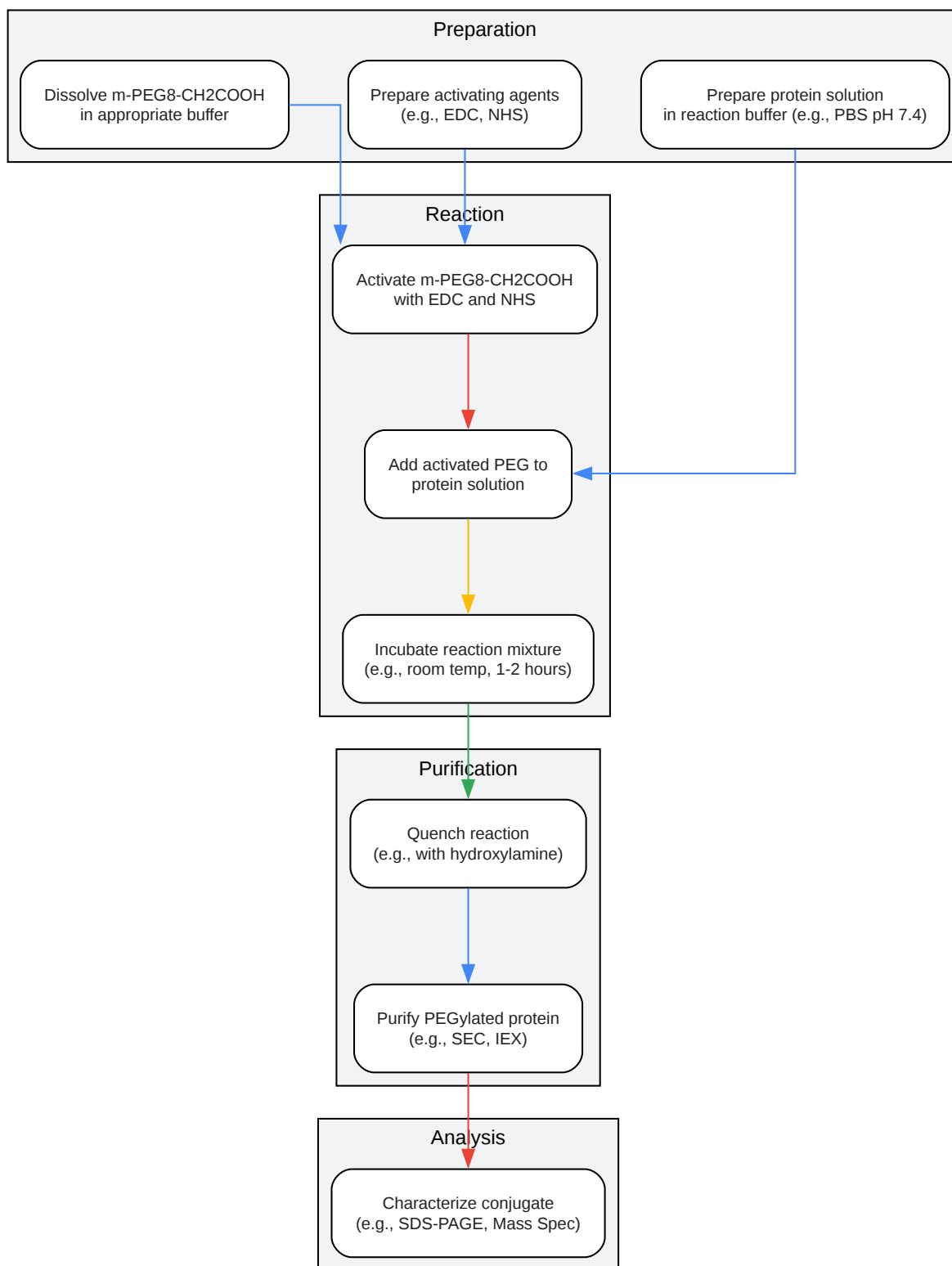
Guideline	Recommendation	Reference
Storage Temperature	-20°C	[2][8]
Storage Conditions	Store in a tightly sealed container in a dry and well-ventilated place. Protect from moisture and light.	[9]
Handling	Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust or vapors. Wash hands thoroughly after handling.	[7][10]
Incompatible Materials	Strong oxidizing agents, acids, and bases.	[10][11]

Experimental Protocols and Workflows

The carboxylic acid moiety of **m-PEG8-CH₂COOH** is typically reacted with primary amines on biomolecules (e.g., lysine residues on proteins) to form stable amide bonds. This reaction is usually facilitated by activating agents such as carbodiimides (e.g., EDC) in the presence of N-hydroxysuccinimide (NHS) or a similar coupling reagent.

General Workflow for Bioconjugation

The following diagram illustrates a typical workflow for the PEGylation of a protein with **m-PEG8-CH₂COOH**.

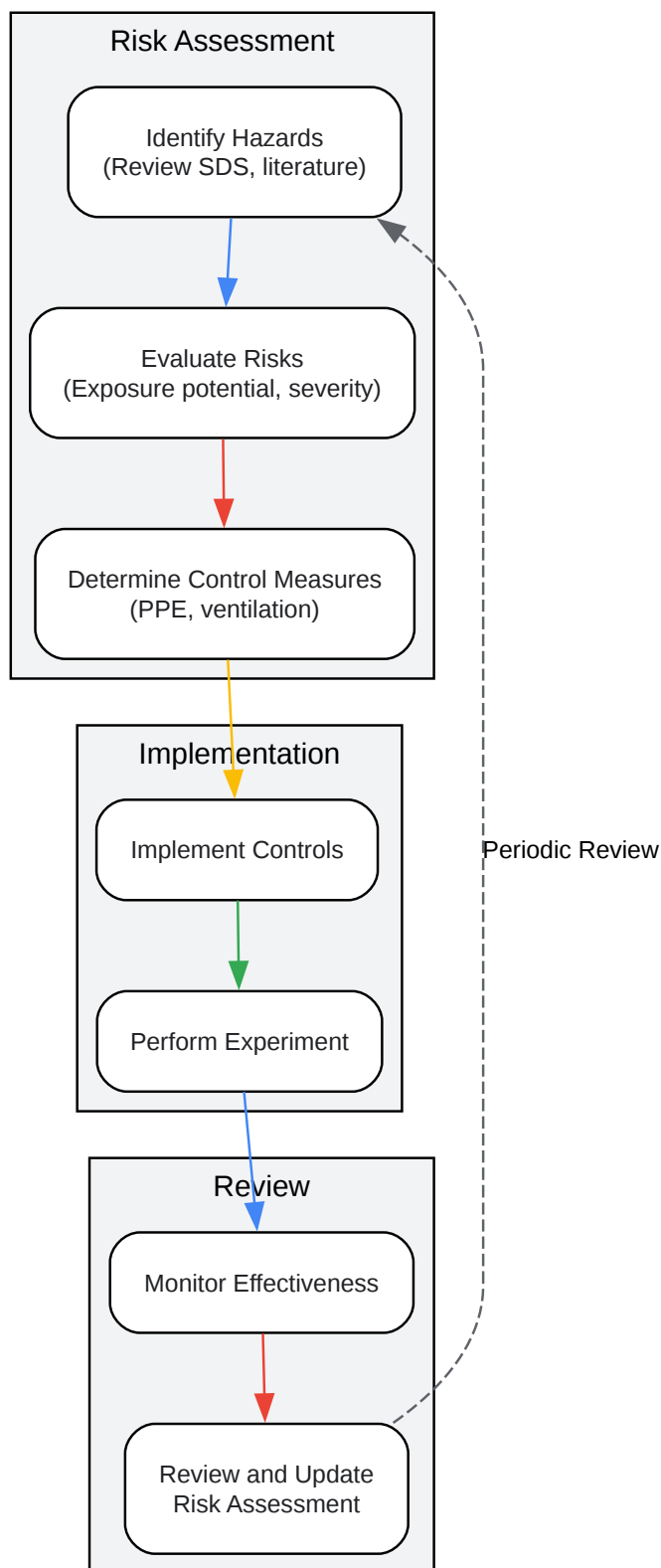


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Caption: Workflow for protein PEGylation with **m-PEG8-CH2COOH**.

Risk Assessment and Mitigation Workflow

A systematic risk assessment should be conducted prior to handling **m-PEG8-CH₂COOH**.



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Caption: Risk assessment workflow for handling **m-PEG8-CH₂COOH**.

First Aid Measures

In case of exposure, follow these first aid measures. A safety data sheet for a related compound provides the following general advice.

Table 4: First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

Stability and Reactivity

m-PEG8-CH₂COOH is generally stable under recommended storage conditions.[7] Avoid exposure to strong oxidizing agents, excessive heat, and moisture to prevent degradation. Hazardous decomposition products may include carbon monoxide and carbon dioxide upon combustion.[10]

Toxicological and Ecological Information

Detailed toxicological and ecotoxicological studies specific to **m-PEG8-CH₂COOH** are limited. However, the broader class of polyethylene glycols is known for its low toxicity and biocompatibility.[6][12] Long-chain PEGs are generally poorly absorbed by the body and are excreted intact. While PEGs are considered safe, there have been reports of cellular vacuolation in animal studies with high doses of PEGylated compounds, and the potential for the development of anti-PEG antibodies exists.[6][12] The environmental impact of **m-PEG8-CH₂COOH** is not well-documented, but it is expected to be readily soluble in water. Spills should be prevented from entering drains and waterways.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the product you are using and follow all institutional and governmental safety guidelines.

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